

# Essential Guide to the Safe Disposal of GSK3739936

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## Compound of Interest

Compound Name: GSK3739936

Cat. No.: B8734035

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For researchers, scientists, and drug development professionals handling **GSK3739936**, adherence to proper disposal procedures is critical for ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the necessary steps for the safe disposal of this compound, based on available safety data.

**GSK3739936** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, stringent measures must be taken to prevent its release into the environment.

## Personal Protective Equipment (PPE) and Handling

Before initiating any disposal procedures, it is imperative to be equipped with the appropriate personal protective equipment. This includes:

- Eye Protection: Safety goggles with side-shields.<sup>[1]</sup>
- Hand Protection: Protective gloves.<sup>[1]</sup>
- Skin and Body Protection: Impervious clothing to prevent skin contact.<sup>[1]</sup>
- Respiratory Protection: A suitable respirator should be used, especially in areas with inadequate ventilation.<sup>[1]</sup>

Safe handling practices include avoiding inhalation, contact with eyes and skin, and the formation of dust and aerosols.<sup>[1]</sup> Work should be conducted in well-ventilated areas with

access to a safety shower and eye wash station.<sup>[1]</sup>

## Spill Management

In the event of a spill, immediate action is required to contain the substance and prevent environmental contamination.

- Ensure Personal Safety: Wear full personal protective equipment. Avoid breathing vapors, mist, dust, or gas.<sup>[1]</sup>
- Ventilate the Area: Ensure adequate ventilation.<sup>[1]</sup>
- Contain the Spill: Prevent further leakage or spillage. Keep the product away from drains and water courses.<sup>[1]</sup>
- Clean-up Procedures:
  - For liquid spills, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.<sup>[1]</sup>
  - Decontaminate surfaces and equipment by scrubbing with alcohol.<sup>[1]</sup>
- Dispose of Contaminated Materials: Dispose of all contaminated materials, including absorbents and cleaning supplies, as hazardous waste according to the guidelines outlined in the disposal section.<sup>[1]</sup>

## Step-by-Step Disposal Protocol

The primary directive for the disposal of **GSK3739936** is to "Dispose of contents/ container to an approved waste disposal plant."<sup>[1]</sup> This indicates that the compound should not be disposed of in standard laboratory or municipal waste streams.

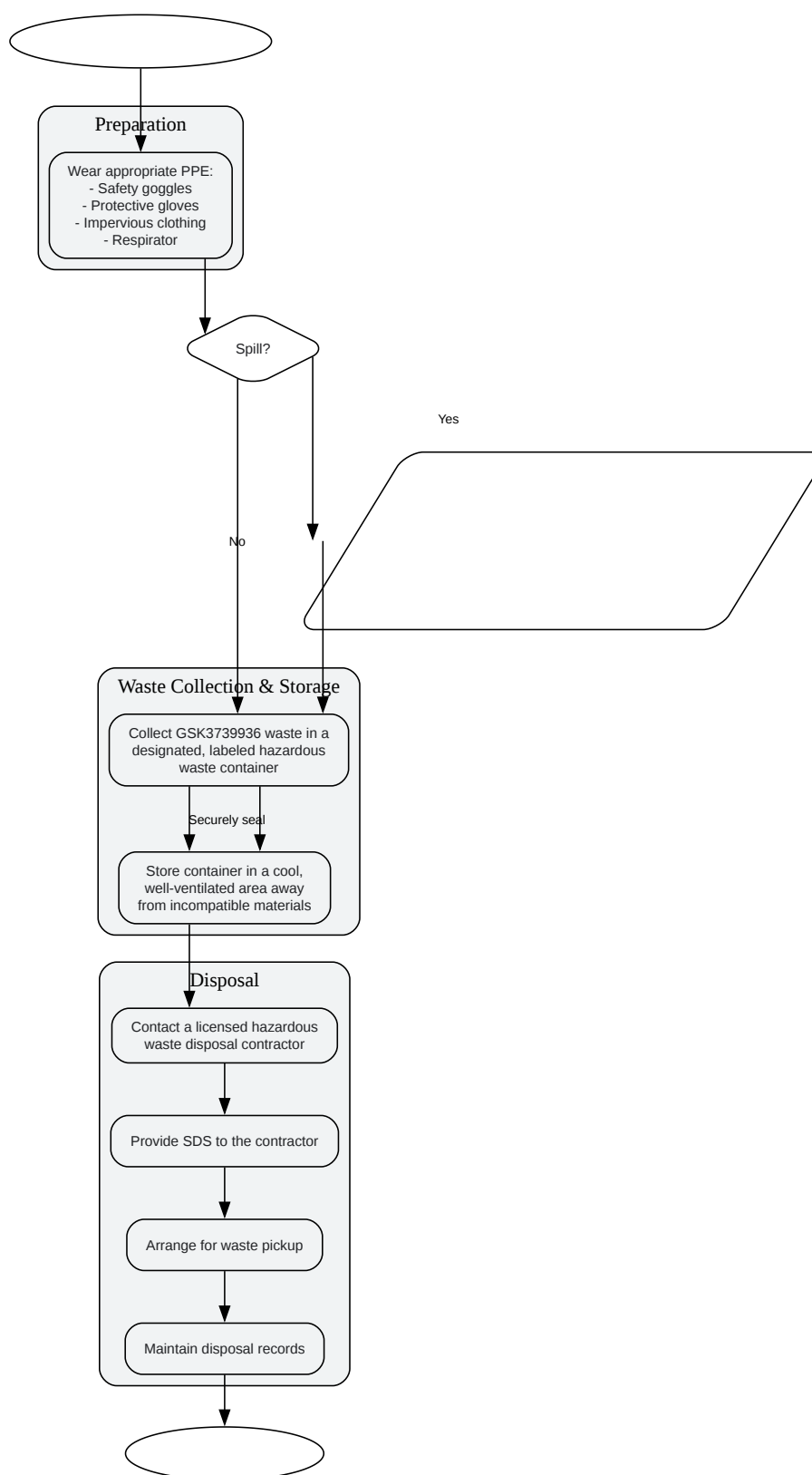
- Waste Collection:
  - Collect all waste containing **GSK3739936**, including unused product, contaminated labware (e.g., vials, pipette tips), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.

- The container should be securely sealed and stored in a cool, well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)
- Waste Segregation:
  - Do not mix **GSK3739936** waste with other chemical waste streams unless compatibility is confirmed. The substance is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)
- Engage a Licensed Waste Disposal Contractor:
  - Contact a certified hazardous waste disposal company to arrange for the collection and proper disposal of the **GSK3739936** waste.
  - Provide the contractor with the Safety Data Sheet (SDS) for **GSK3739936** to ensure they have all the necessary information for safe handling and disposal.
- Documentation:
  - Maintain detailed records of the disposal process, including the quantities of waste generated, the dates of collection, and the name of the licensed disposal contractor.

## Hazard and Disposal Summary

| Parameter                           | Information   | Source |
|-------------------------------------|---|--------|
| GHS Classification                  | Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410           | [1]    |
| Hazard Statements                   | H302: Harmful if swallowed.<br>H410: Very toxic to aquatic life with long lasting effects.  | [1]    |
| Precautionary Statements (Disposal) | P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/ container to an approved waste disposal plant. | [1]    |
| Incompatible Materials              | Strong acids/alkalis, strong oxidizing/reducing agents.   | [1]    |

## Disposal Workflow Diagram



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## References

- 1. GSK3739936|1803444-21-4|MSDS [dcchemicals.com]
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